

Application Notes: TIM-063 for Kinase Inhibition in COS-7 Cells

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Compound of Interest

Compound Name: TIM-063
Cat. No.: B15616623

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Introduction

TIM-063 is a potent analytical tool for studying cellular signaling pathways. Initially developed as an ATP-competitive inhibitor of Ca²⁺/calmodulin-dependent protein kinase kinase (CaMKK), it has also been identified as a moderate inhibitor of AP2-associated protein kinase 1 (AAK1). [1][2][3] CaMKK is a key upstream activator for several kinases including CaMKI, CaMKIV, and protein kinase B/Akt, playing a crucial role in various Ca²⁺-dependent signaling pathways.[2] AAK1 is involved in the regulation of clathrin-mediated endocytosis. The dual activity of **TIM-063** makes it a valuable compound for investigating these distinct cellular processes. This document provides detailed protocols for the application of **TIM-063** in COS-7 cells, a commonly used cell line for transfection and protein expression studies.[2][4]

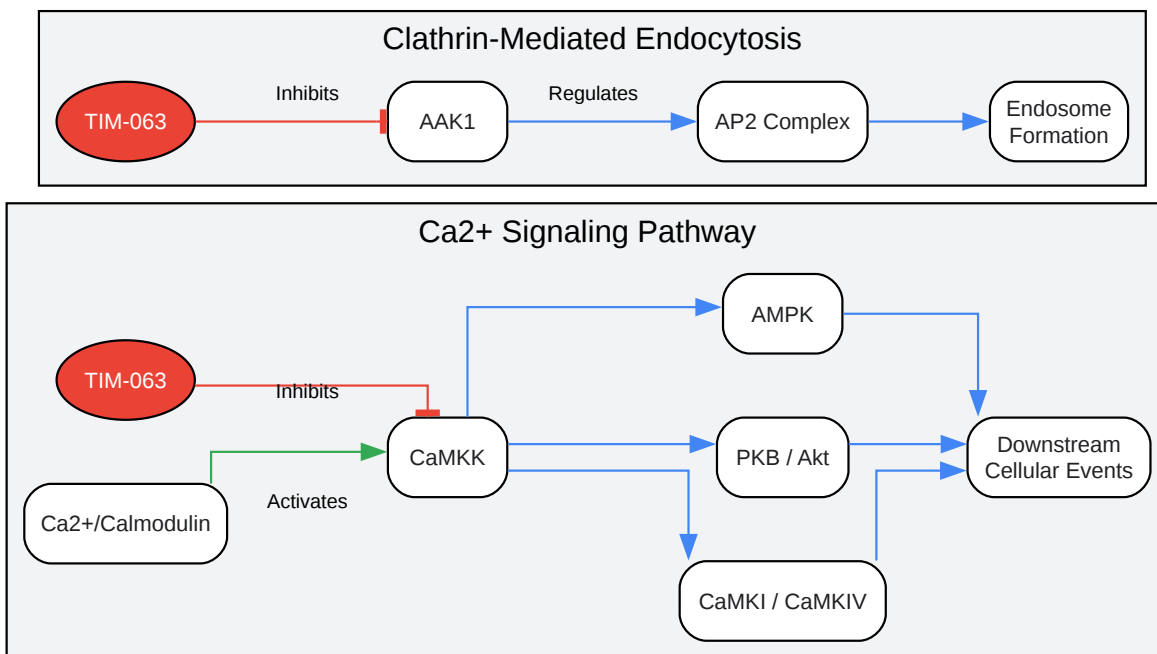
Data Presentation

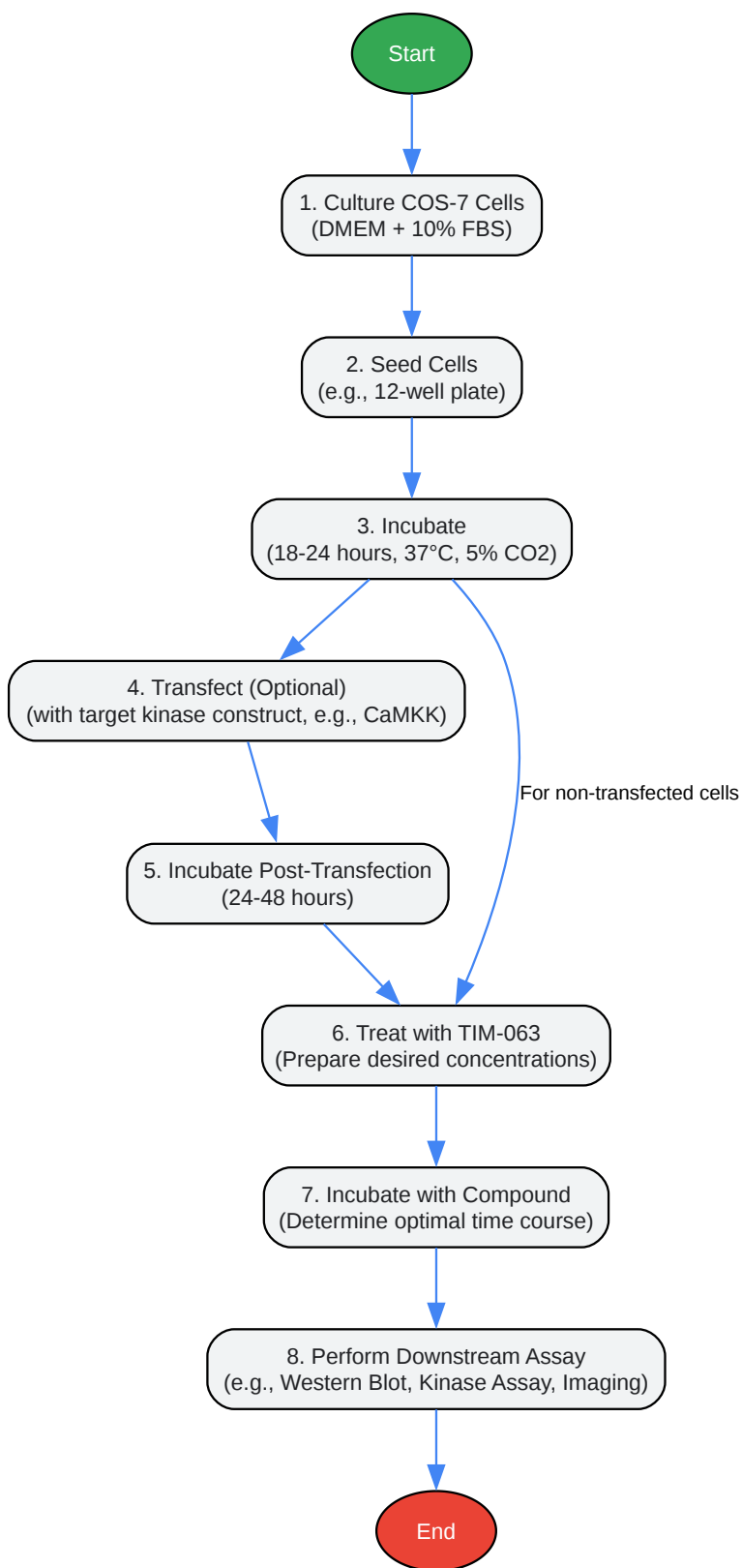
The following table summarizes the quantitative inhibitory data for **TIM-063** against its known kinase targets.

Compound	Target Kinase	IC50 Value	Cell Line/System	Notes
TIM-063	AAK1	8.51 μ M	In vitro enzymatic assay	Moderately inhibits AAK1 enzymatic activity.[3][5]
TIM-063	CaMKK α /1	~0.63 μ M	In vitro enzymatic assay	Potent inhibitor of CaMKK isoforms.[5]
TIM-063	CaMKK β /2	Not specified	In vitro enzymatic assay	Potent inhibitor of CaMKK isoforms.[6]

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the known signaling pathways affected by **TIM-063** and a general experimental workflow for its application in COS-7 cells.





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References

- [1. Unveiling a novel AAK1 inhibitor: How chemical proteomics unlocked therapeutic potential | EurekAlert! \[eurekalert.org\]](#)
- [2. Conformation-Dependent Reversible Interaction of Ca²⁺/Calmodulin-Dependent Protein Kinase Kinase with an Inhibitor, TIM-063 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Hiroshi Tokumitsu - Development of a novel AAK1 inhibitor via Kinobeads-based screening. - Papers - researchmap \[researchmap.jp\]](#)
- [4. Protocol for COS-7 - Cos-7 Cell Line \[cos-7.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
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